Application Notes: Flow Cytometry Analysis of Immune Cells Following Budesonide Treatment

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Compound of Interest

Compound Name:	*Butecort*
CAS No.:	*38965-31-0*
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Introduction

Budesonide is a potent glucocorticoid widely utilized for its anti-inflammatory properties in the management of conditions such as asthma, allergic rhinitis, and inflammatory bowel disease. Its therapeutic effects are primarily mediated through the modulation of immune cell function. Flow cytometry is a powerful and indispensable technique for dissecting the complex effects of budesonide on various immune cell populations. This document provides detailed application notes, experimental protocols, and data interpretation guidelines for the flow cytometric analysis of immune cells in response to budesonide treatment.

Budesonide, being lipophilic, diffuses across the cell membrane and binds to the cytosolic glucocorticoid receptor (GR).[1] This complex then translocates to the nucleus, where it modulates gene expression by binding to glucocorticoid response elements (GREs) on DNA.[1] This interaction leads to the upregulation of anti-inflammatory genes and the suppression of pro-inflammatory genes, ultimately affecting the activity, proliferation, and survival of various immune cells, including T lymphocytes, eosinophils, and neutrophils.[1][2]

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Data Presentation: Quantitative Effects of Budesonide on Immune Cells

The following tables summarize the quantitative effects of budesonide on various immune cell populations as determined by flow cytometry and other quantitative cellular assays.

Table 1: Effect of Budesonide on Eosinophil Populations

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Parameter	Cell Type/Source	Treatment Details	Result	Reference
Mean Eosinophil Count	Peripheral Blood (Asthmatic Patients)	Inhaled budesonide (1600 µ g/day for 14 days)	Decrease from 0.37 x 10^9/L to 0.16 x 10^9/L ($p < 0.01$)	[3]
Hypodense Eosinophils	Peripheral Blood (Asthmatic Patients)	Inhaled budesonide (1600 µ g/day for 14 days)	Reduction from 51.6% to 38.1% of total eosinophils ($p < 0.05$)	[3]
Allergen-Induced Eosinophilia	Peripheral Blood (Asthmatic Patients)	Inhaled budesonide (400 µ g/day for 7-8 days)	Attenuated the increase in circulating eosinophils from 6.5 x 10^5/ml to 4.0 x 10^5/ml ($p = 0.0001$)	[4][5]
Eosinophil Apoptosis	Human Eosinophils (in vitro)	Budesonide	Induced apoptosis in a concentration-dependent manner with an EC_{50} of 5.0 ± 1.7 nM	[6]
Eosinophil/Basophil CFU	Peripheral Blood (Asthmatic Patients)	Inhaled budesonide (400 µ g/day for 7-8 days)	Attenuated the allergen-induced increase in circulating Eo/B CFU from 18.8 to 12.4 per 10^6 NAMC ($p = 0.05$)	[4][5]
Sputum Eosinophils	Induced Sputum (Asthmatic	Inhaled budesonide (400	Quick and sharp reduction in the	[2]

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Patients)	µ g/day for 12 weeks)	percentage of detectable eosinophils

Table 2: Effect of Budesonide on T Lymphocyte Subpopulations

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Parameter	Cell Subpopulation	Treatment Details	Result	Reference
HLA-DR Expression	CD4+ T cells (Induced Sputum, Asthmatic Patients)	Inhaled budesonide (400 µg/day for 12 weeks)	Statistically significant down-regulation from week 4 to 12	[2]
CD25 Expression	CD4+ T cells (Induced Sputum, Asthmatic Patients)	Inhaled budesonide (400 µg/day for 12 weeks)	Statistically significant down-regulation from week 4 to 12	[2]
ICOS Expression	CD4+/CD25+ T cells (Peripheral Blood, Asthmatic Patients, in vivo)	Inhaled budesonide	Increased percentage of ICOS positive cells	[7][8]
ICOS Expression	CD4+/CD25- T cells (Peripheral Blood, Asthmatic Patients, in vivo)	Inhaled budesonide	Decreased percentage of ICOS positive cells	[7][8]
Foxp3 Expression	CD4+/CD25+ and CD4+/CD25- T cells (Peripheral Blood, Asthmatic Patients, in vivo)	Inhaled budesonide	Increased percentage of Foxp3 positive cells in both populations	[7][8]
IL-10 Expression	CD4+/CD25+ and CD4+/CD25- T cells (Peripheral Blood, Asthmatic Patients, in vivo)	Inhaled budesonide	Increased percentage of IL-10 positive cells in both populations	[7][8]

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T-cell Proliferation	Peripheral Blood Mononuclear Cells (Asthmatic Patients, in vitro)	Budesonide (10^{-10} M to 10^{-7} M)	Dose-dependent inhibition of allergen-induced T-cell proliferation	[9]
Th17 Cells	CD4+ T cells (Peripheral Blood, Asthmatic Children)	Inhaled budesonide and formoterol	Significantly reduced the percentage of Th17 cells (from 2.567% to 1.252%)	[10]
Regulatory T cells (Tregs)	CD4+CD25+Foxp3+ T cells (Peripheral Blood, Asthmatic Children)	Inhaled budesonide and formoterol	Increased intracellular FOXP3 in CD4+CD25+ T-cells	[10]

Table 3: Effect of Budesonide on Neutrophil Populations

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Parameter	Cell Type/Source	Treatment Details	Result	Reference
Absolute Neutrophil Count (ANC)	Peripheral Blood (Healthy Adults)	Single-dose inhaled budesonide	Mean increase of 30.1% six hours after inhalation	[11][12]
Percentage of Neutrophils	Peripheral Blood (Healthy Adults)	Single-dose inhaled budesonide	Increase from 54.6% to 58.1% of total WBCs	[11][12]
Mac-1 (CD11b) Expression	Neutrophils (Peripheral Blood, Healthy Adults)	Single-dose inhaled budesonide	51.0% decrease in expression	[11]
L-selectin (CD62L) Expression	Neutrophils (Peripheral Blood, Healthy Adults)	Single-dose inhaled budesonide	30.9% decrease in expression	[11]
Phagocytosis of S. pneumoniae	Monocyte-derived Macrophages (COPD Patients, in vitro)	Budesonide (10^{-7} M) for 1 hour	23% increase in phagocytosis ($P<0.05$)	[13]

Experimental Protocols

Protocol 1: Immunophenotyping of Peripheral Blood Mononuclear Cells (PBMCs) for T Cell Subsets

This protocol outlines the procedure for isolating PBMCs and staining for surface and intracellular markers to identify and quantify T helper cells, cytotoxic T cells, and regulatory T cells.

1. Materials:

- Whole blood collected in heparin or EDTA tubes

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- Ficoll-Paque PLUS
- Phosphate-Buffered Saline (PBS)
- RPMI 1640 medium
- Fetal Bovine Serum (FBS)
- Staining Buffer (PBS with 2% FBS and 0.05% sodium azide)
- Fluorochrome-conjugated antibodies:
  - Anti-human CD3
  - Anti-human CD4
  - Anti-human CD8
  - Anti-human CD25
- Fixable Viability Dye
- Foxp3/Transcription Factor Staining Buffer Set
- Anti-human Foxp3 antibody
- Flow cytometry tubes
- Centrifuge
- Flow cytometer

2. PBMC Isolation:

- Dilute whole blood 1:1 with PBS.
- Carefully layer the diluted blood over an equal volume of Ficoll-Paque in a conical tube.
- Centrifuge at 400 x g for 30 minutes at room temperature with the brake off.

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- Carefully aspirate the upper layer (plasma and platelets) and collect the mononuclear cell layer at the plasma-Ficoll interface.
- Wash the collected cells with PBS and centrifuge at 300 x g for 10 minutes. Repeat the wash step.
- Resuspend the cell pellet in RPMI 1640 with 10% FBS and perform a cell count.

3. Surface Staining:

- Adjust the cell concentration to 1 x 10^7 cells/mL in staining buffer.
- Aliquot 100 µL of the cell suspension (1 x 10^6 cells) into flow cytometry tubes.
- Add the fixable viability dye according to the manufacturer's instructions and incubate for 20 minutes at 4°C, protected from light.
- Wash the cells with 2 mL of staining buffer and centrifuge at 300 x g for 5 minutes.
- Add the cocktail of surface antibodies (CD3, CD4, CD8, CD25) at pre-titrated concentrations.
- Incubate for 30 minutes at 4°C in the dark.
- Wash the cells twice with staining buffer.

4. Intracellular Staining for Foxp3:

- Following the final wash after surface staining, fix and permeabilize the cells using the Foxp3/Transcription Factor Staining Buffer Set according to the manufacturer's protocol.
- Add the anti-human Foxp3 antibody at a pre-titrated concentration.
- Incubate for 30-45 minutes at room temperature in the dark.
- Wash the cells with the permeabilization buffer.
- Resuspend the cells in staining buffer for flow cytometry analysis.

5. Data Acquisition and Analysis:

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- Acquire the samples on a flow cytometer.
- Gate on single, live lymphocytes based on forward and side scatter and the viability dye.
- Identify T cells (CD3+), then further delineate T helper cells (CD4+) and cytotoxic T cells (CD8+).
- Within the CD4+ population, identify regulatory T cells based on high expression of CD25 and intracellular Foxp3.

Protocol 2: Analysis of Eosinophil Apoptosis

This protocol describes the staining of whole blood to identify eosinophils and assess their apoptosis status.

1. Materials:

- Whole blood collected in heparin or EDTA tubes
- RBC Lysis Buffer
- Staining Buffer
- Fluorochrome-conjugated antibodies:
  - Anti-human CD16 (to exclude neutrophils)
  - Anti-human CD45
- Annexin V Apoptosis Detection Kit (containing Annexin V-FITC and Propidium Iodide)
- Flow cytometry tubes
- Centrifuge
- Flow cytometer

2. Staining Procedure:

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- Aliquot 100 µL of whole blood into a flow cytometry tube.
- Add the surface antibody cocktail (CD16, CD45) and incubate for 20 minutes at room temperature in the dark.
- Lyse the red blood cells using RBC Lysis Buffer according to the manufacturer's instructions.
- Centrifuge at 300 x g for 5 minutes and discard the supernatant.
- Wash the cells with PBS.
- Resuspend the cells in 1X Annexin V Binding Buffer.
- Add Annexin V-FITC and Propidium Iodide.
- Incubate for 15 minutes at room temperature in the dark.
- Add 400 µL of 1X Annexin V Binding Buffer to each tube and acquire samples on the flow cytometer within one hour.

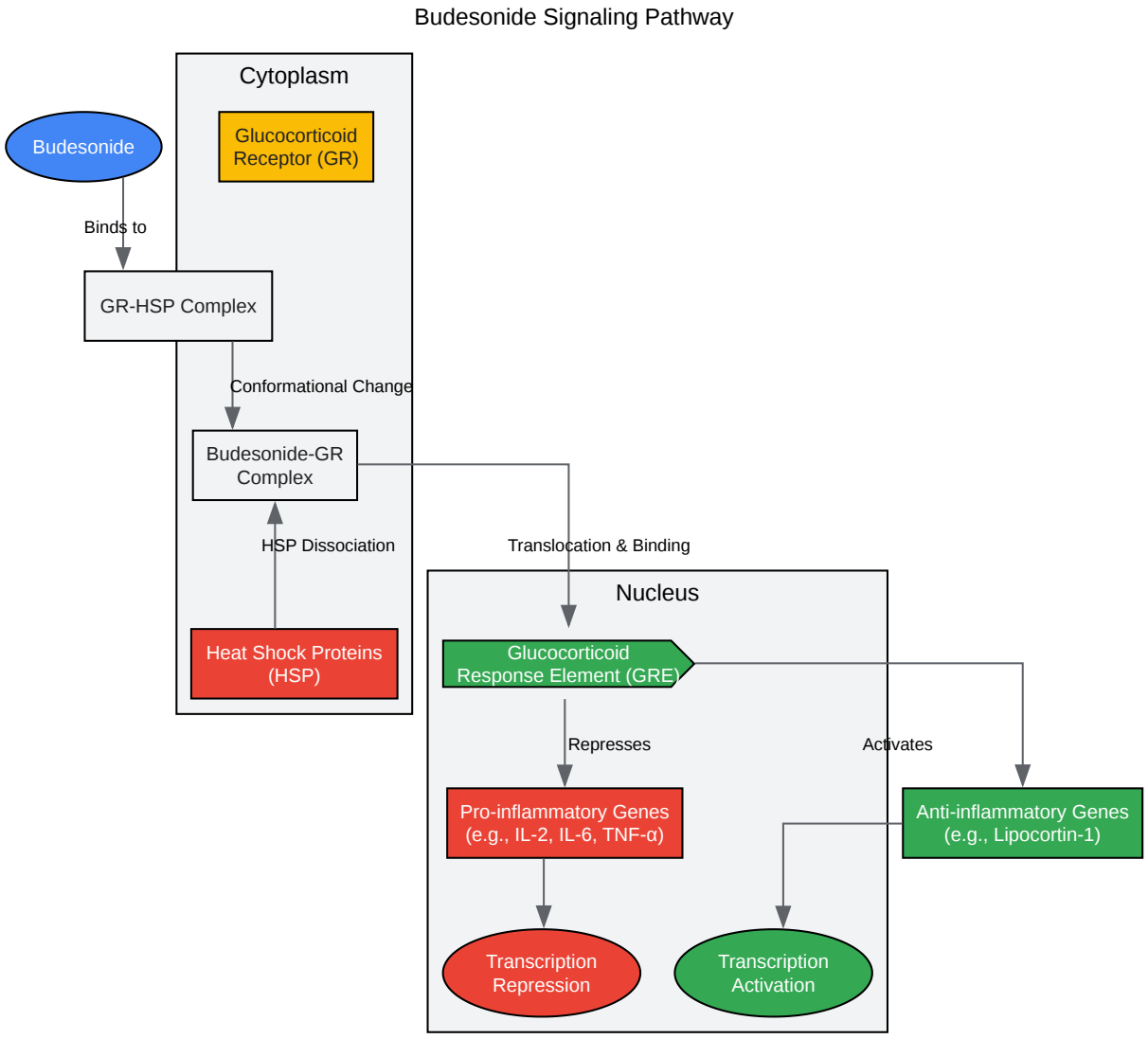
3. Data Acquisition and Analysis:

- Gate on leukocytes based on CD45 expression and side scatter.
- Identify eosinophils based on their characteristic high side scatter and negative staining for CD16.
- Within the eosinophil gate, analyze the Annexin V and Propidium Iodide staining to differentiate between live (Annexin V-, PI-), early apoptotic (Annexin V+, PI-), and late apoptotic/necrotic cells (Annexin V+, PI+).

Mandatory Visualizations

Signaling Pathway

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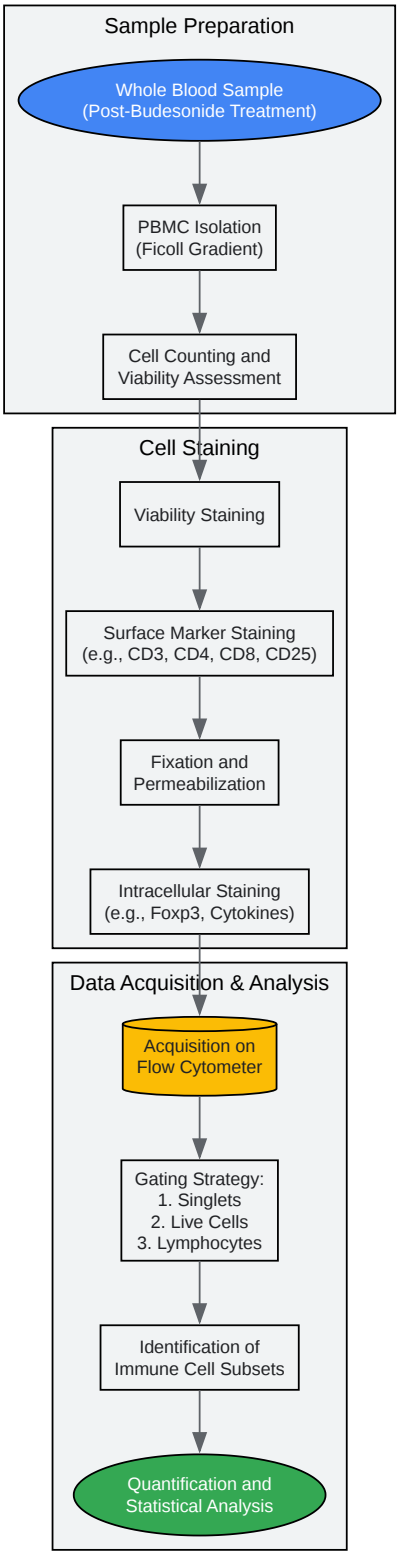
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Caption: Budesonide binds to the glucocorticoid receptor, leading to gene regulation.

Experimental Workflow

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Flow Cytometry Workflow for Immune Cell Analysis



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Caption: Workflow for flow cytometry analysis of immune cells after budesonide treatment.

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